

Application Notes and Protocols: 4-Aminophenyl- β -D-galactopyranoside for Immunological Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Aminophenyl-beta-D-galactopyranoside

Cat. No.: B1581240

[Get Quote](#)

Introduction: The Versatility of 4-Aminophenyl- β -D-galactopyranoside in Immunological Research

4-Aminophenyl- β -D-galactopyranoside (PAPG) is a versatile chemical compound that serves as a cornerstone in a variety of immunological applications. Its unique structure, featuring a β -D-galactopyranoside moiety and an aminophenyl group, allows for its use as both a substrate for enzymatic reactions and a hapten for the generation of specific antibodies. The aminophenyl group provides a reactive handle for covalent conjugation to carrier proteins and solid surfaces, making it an invaluable tool for researchers in immunology, drug development, and diagnostics.^{[1][2]} This guide provides an in-depth exploration of the key immunological applications of PAPG, complete with detailed protocols and the scientific rationale behind them.

Key Properties of 4-Aminophenyl- β -D-galactopyranoside:

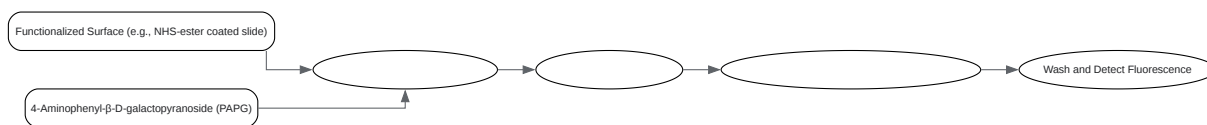
Property	Description
Molecular Formula	C ₁₂ H ₁₇ NO ₆
Molecular Weight	271.27 g/mol [3][4]
Appearance	White to yellow cast powder[3]
Solubility	Soluble in water[3]
Storage	Store desiccated at -20°C, protected from light[5][6]

Application 1: Production of Anti-Galactosyl Antibodies using a PAPG-Protein Conjugate

The β-D-galactopyranoside residue of PAPG can act as a hapten, a small molecule that can elicit an immune response only when attached to a large carrier, such as a protein. By conjugating PAPG to a carrier protein like bovine serum albumin (BSA), a potent immunogen is created that can be used to generate polyclonal or monoclonal antibodies specific for the galactosyl moiety. These antibodies are valuable reagents for studying glycobiology and for the development of diagnostics.

Workflow for Anti-Galactosyl Antibody Production:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abcepta.com [abcepta.com]
- 2. A synthetic strategy for simultaneous purification-conjugation of antigenic peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. sysy.com [sysy.com]
- 4. Rapid Drop-Test for Lectin Binding with Glycopolymer-Coated Optical Ring Resonators | MDPI [mdpi.com]
- 5. creative-diagnostics.com [creative-diagnostics.com]
- 6. Purification of antibodies using affinity chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 4-Aminophenyl-β-D-galactopyranoside for Immunological Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581240#4-aminophenyl-beta-d-galactopyranoside-for-immunological-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com